

Application Notes and Protocols: CCT137690 Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of the Aurora kinase inhibitor CCT137690 in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and handling in a research setting.

CCT137690 Overview

CCT137690 is a potent and selective, orally bioavailable inhibitor of Aurora kinases A, B, and C.[1][2][3][4] It has demonstrated anti-proliferative activity across a wide range of human tumor cell lines by inducing mitotic arrest and apoptosis.[1][2][5] Its mechanism of action involves the disruption of key mitotic processes, including centrosome maturation, spindle assembly, and chromosome segregation.[1][6]

Solubility of CCT137690 in DMSO

CCT137690 exhibits good solubility in DMSO, making it a suitable solvent for the preparation of stock solutions for in vitro and in vivo studies.

Quantitative Solubility Data



Parameter	Value	Source
Stock Solution Conc.	≥ 16.7 mg/mL in DMSO	[4]
Molar Concentration	Corresponds to approximately 39.2 mM	-
Appearance	Clear solution	[4]

Protocol for Preparation of a 10 mM CCT137690 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CCT137690 in DMSO.

Materials:

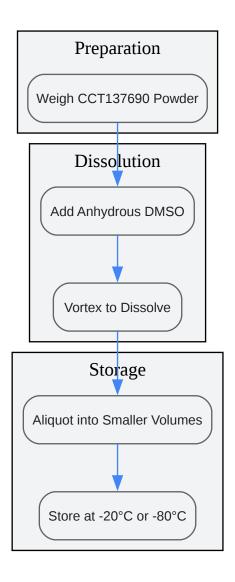
- CCT137690 (powder form)
- Anhydrous DMSO (Biotechnology Grade)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Determine the required mass of CCT137690:
 - The molecular weight of CCT137690 is 425.5 g/mol.
 - To prepare 1 mL of a 10 mM stock solution, weigh out 0.004255 g (4.255 mg) of CCT137690.
- Dissolution:
 - Aseptically add the weighed CCT137690 to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.



- Vortex the solution until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary, but is not typically required.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.



Click to download full resolution via product page

Workflow for CCT137690 Stock Solution Preparation.

Stability of CCT137690 in DMSO



While specific long-term stability data for CCT137690 in DMSO is not extensively published, general best practices for storing compounds in DMSO should be followed to ensure compound integrity. The stability of compounds in DMSO can be influenced by factors such as water absorption by DMSO, temperature, and exposure to light.[7][8]

Recommendations for Maintaining Stability

Condition	Recommendation	Rationale
Storage Temperature	Store stock solutions at -20°C or -80°C.	Low temperatures minimize the rate of chemical degradation.
Freeze-Thaw Cycles	Aliquot stock solutions to minimize the number of freeze-thaw cycles.	Repeated freezing and thawing can lead to compound degradation and precipitation. [7][9]
Water Content	Use anhydrous DMSO and keep stock solution containers tightly sealed.	DMSO is hygroscopic and can absorb atmospheric water, which may promote hydrolysis of the compound.[8]
Light Exposure	Store in amber-colored vials or in the dark.	To prevent potential photodegradation.

Protocol for Assessing Stability of CCT137690 in DMSO (General Guideline)

This protocol provides a general method to assess the stability of a CCT137690 stock solution in DMSO over time.

Materials:

- CCT137690 in DMSO stock solution
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- UV detector



- Mobile phase (e.g., acetonitrile and water with a modifier like formic acid or trifluoroacetic acid)
- Reference standard of CCT137690

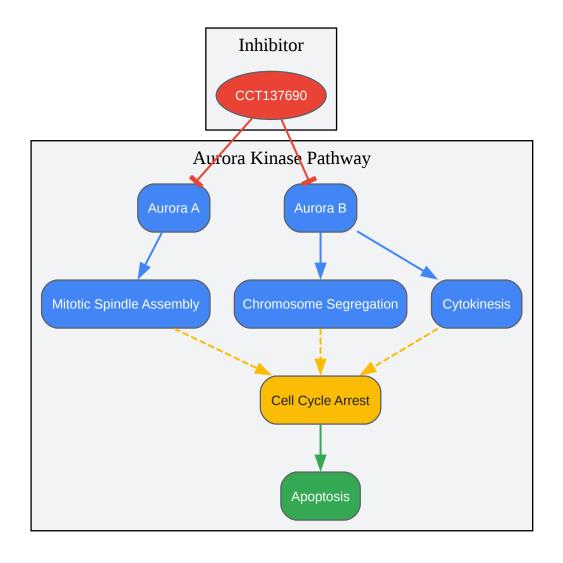
Procedure:

- Initial Analysis (Time Zero):
 - Dilute a small aliquot of the freshly prepared CCT137690 stock solution to a suitable concentration for HPLC analysis.
 - Inject the diluted sample into the HPLC system.
 - Record the peak area and retention time of the main CCT137690 peak. This will serve as the baseline (100% purity).
- Storage:
 - Store the stock solution under the desired conditions (e.g., -20°C).
- Time-Point Analysis:
 - At specified time intervals (e.g., 1, 3, 6 months), thaw an aliquot of the stock solution.
 - Prepare a sample for HPLC analysis in the same manner as the initial analysis.
 - Analyze the sample by HPLC and record the peak area of the CCT137690 peak.
- Data Analysis:
 - Compare the peak area of CCT137690 at each time point to the initial peak area to determine the percentage of the compound remaining.
 - The appearance of new peaks may indicate degradation products.

CCT137690 Signaling Pathway



CCT137690 primarily targets the Aurora kinases, which are key regulators of mitosis. Inhibition of Aurora kinases A and B disrupts the formation of the mitotic spindle and the proper segregation of chromosomes, leading to cell cycle arrest and apoptosis.[1][6]



Click to download full resolution via product page

Simplified Signaling Pathway of CCT137690.

Disclaimer: This information is for research use only. Please refer to the manufacturer's safety data sheet (SDS) for handling and safety information. The provided protocols are general guidelines and may require optimization for specific experimental conditions.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. The Aurora kinase inhibitor CCT137690 downregulates MYCN and sensitizes MYCN-amplified neuroblastoma in vivo PMC [pmc.ncbi.nlm.nih.gov]
- 2. UQ eSpace [espace.library.uq.edu.au]
- 3. [PDF] The Aurora Kinase Inhibitor CCT137690 Downregulates MYCN and Sensitizes MYCN-Amplified Neuroblastoma In Vivo | Semantic Scholar [semanticscholar.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Identification and evaluation of novel drug combinations of Aurora kinase inhibitor CCT137690 for enhanced efficacy in oral cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Aurora kinases signaling in cancer: from molecular perception to targeted therapies PMC [pmc.ncbi.nlm.nih.gov]
- 7. Studies on repository compound stability in DMSO under various conditions PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: CCT137690 Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683879#cct-137690-solubility-and-stability-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com